

Technical Support Center: Amprolium Hydrochloride and Laying Hens

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Compound of Interest

Compound Name: *Amprolium Hydrochloride*

Cat. No.: *B1666022*

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This technical support center provides guidance for researchers, scientists, and drug development professionals on understanding and managing amprolium hydrochloride residues in laying hens. While some jurisdictions, such as the United States, have a zero-day withdrawal period for eggs, this resource addresses the scientific need to quantify and potentially minimize residue levels for research purposes or to meet specific international standards.

Frequently Asked Questions (FAQs)

Q1: What is the established withdrawal period for **amprolium hydrochloride** in laying hens?

In the United States, amprolium is approved by the FDA for use in laying hens with a zero-day withdrawal period for eggs, meaning eggs can be consumed during and immediately after treatment.^[1] The European Union has also authorized **amprolium hydrochloride** as a feed additive for chickens reared for laying, and it is listed in Commission Regulation (EU) No 37/2010, which indicates that no Maximum Residue Limit (MRL) is required for amprolium in poultry.^[2] This effectively means there is no mandated withdrawal period for consumer safety in the EU. However, regulations can vary by country, and researchers should always consult their local authorities.

Q2: Why is a zero-day withdrawal period or no MRL established for amprolium in some regions?

Regulatory bodies like the FDA and the European Medicines Agency (EMA) have determined that based on residue depletion studies and toxicological data, the levels of amprolium found in

eggs under approved use conditions do not pose a risk to human consumers.[2][3] Studies have shown that amprolium residues in eggs decline relatively quickly after administration ceases.[4][5][6]

Q3: How does **amprolium hydrochloride** work as a coccidiostat?

Amprolium hydrochloride acts as a competitive antagonist to thiamine (Vitamin B1).[7][8][9][10] Due to its structural similarity to thiamine, it competitively inhibits the thiamine transporter in *Eimeria* parasites, the causative agent of coccidiosis.[7][10][11] This blockage prevents the parasite from absorbing thiamine, which is an essential cofactor for carbohydrate metabolism, leading to the parasite's starvation and death.[7][10][12] The thiamine transport system in the parasite is significantly more sensitive to amprolium than that of the host chicken, which accounts for its high margin of safety.[7]

Q4: What factors can influence the concentration of amprolium residues in eggs?

Several factors can affect the level and depletion rate of amprolium residues in eggs:

- **Dosage and Duration of Treatment:** Higher doses and longer treatment periods will result in higher initial residue concentrations in eggs.[4] There is a linear relationship between the concentration of amprolium in feed and its concentration in egg yolk.[4]
- **Route of Administration:** Amprolium can be administered via feed or drinking water. The method of administration can influence intake and subsequent residue levels.
- **Hen Physiology:** The age, metabolic rate, and overall health of the laying hen can impact drug absorption, metabolism, and excretion, thereby affecting residue depletion.
- **Egg Formation Process:** Amprolium is deposited in both the egg yolk and white, with significantly higher concentrations typically found in the yolk.[4][5][6] The timeline of yolk and albumen formation influences how much drug is deposited in each component.

Q5: Does the continuous use of amprolium affect the performance of laying hens?

Studies have shown that amprolium administered at recommended levels is safe for laying hens.[3][13] One study indicated that feeding up to 250 mg/kg of amprolium in the feed to 68-

week-old hens had no adverse effect on egg production or hatchability.[4] However, at a higher concentration of 500 mg/kg, a slight decrease in hatchability was observed.[4]

Troubleshooting Guide

Issue: Higher than expected amprolium residue levels in experimental egg samples.

- Possible Cause 1: Incorrect Dosage or Administration: Verify the concentration of amprolium in the feed or drinking water and ensure accurate administration to the hens. Inconsistent mixing in feed can lead to "hot spots" of high concentration.
- Troubleshooting:
 - Review and confirm all calculations for feed or water medication.
 - Analyze a sample of the medicated feed or water to confirm the amprolium concentration.
 - Ensure uniform mixing of medicated feed.
- Possible Cause 2: Cross-Contamination: Residual medicated feed in feeders or manufacturing equipment can lead to unintended exposure.
- Troubleshooting:
 - Thoroughly clean all feed mixing and delivery equipment between medicated and non-medicated batches.
 - Analyze samples of non-medicated feed to test for cross-contamination.
- Possible Cause 3: Analytical Method Issues: Inaccurate quantification can result from problems with the analytical method, such as matrix interference or improper standard preparation.
- Troubleshooting:
 - Review the entire analytical protocol, including sample extraction, cleanup, and HPLC/UPLC-MS analysis.

- Run matrix-matched calibration standards to account for any signal suppression or enhancement from the egg matrix.
- Analyze a certified reference material, if available, to validate method accuracy.

Issue: High variability in residue levels between individual hens.

- Possible Cause 1: Individual Variation in Feed/Water Intake: Dominance hierarchies or individual health differences can lead to variations in the amount of medicated feed or water consumed.
- Troubleshooting:
 - House hens in smaller groups or individual cages for more controlled administration during the study.
 - Monitor feed and water intake for individual birds where possible.
- Possible Cause 2: Differences in Hen Metabolism: Age, genetics, and health status can lead to different rates of drug metabolism and excretion.
- Troubleshooting:
 - Use a homogenous group of hens for the study in terms of age, breed, and health status.
 - Increase the number of birds per group to improve the statistical power and account for individual variability.

Data Presentation

Table 1: **Amprolium Hydrochloride** Residue Depletion in Laying Hens

Treatment Regimen	Egg Component	Time Point	Mean Amprolium Residue Concentration (µg/kg or ppb)	Reference(s)
250 mg/kg in feed	Yolk	During treatment	1750	[4] [5] [6]
5 mg/kg in feed	Yolk	During treatment	200	[4] [5] [6]
240 mg/L in drinking water for 7 days, then 60 mg/L for 14 days	Whole Egg	Day 7 of treatment	Up to 854	[14]
240 mg/L in drinking water for 7 days, then 60 mg/L for 14 days	Whole Egg	Day 21 (end of treatment)	Below Limit of Quantification (500 µg/kg)	[14]
Hens given amprolium in feed, then withdrawn	Yolk	~10 days post-withdrawal	< 5	[4] [5] [6]
240 mg/L in drinking water for 7 days, then 60 mg/L for 14 days, followed by a 21-day withdrawal period with 14C-labeled amprolium administration	Whole Egg	6 days post-withdrawal	< 34	[4]

Table 2: Maximum Residue Limits (MRLs) for Amprolium in Various Jurisdictions

Jurisdiction/Body	Tissue/Product	MRL (µg/kg or ppb)	Notes
European Union	Poultry	No MRL required	Based on Commission Implementing Regulation (EU) 2021/2047, which authorizes its use in chickens reared for laying.[2]
USA (FDA)	Whole Eggs	4000	Tolerance established under 21 CFR 556.50.
USA (FDA)	Egg Yolks	8000	Tolerance established under 21 CFR 556.50.
USA (FDA)	Muscle	500	Tolerance established under 21 CFR 556.50.
USA (FDA)	Liver/Kidney	1000	Tolerance established under 21 CFR 556.50.

Experimental Protocols

Protocol: Amprolium Residue Depletion Study in Eggs using HPLC

This protocol outlines a general procedure for conducting a residue depletion study of amprolium in the eggs of laying hens.

1. Objective: To determine the concentration of amprolium residues in egg yolk and albumen over time following the cessation of a defined administration period.

2. Materials:

- **Amprolium hydrochloride** standard (analytical grade)
- Laying hens of a specific breed and age

- Non-medicated feed and water
- HPLC system with UV or fluorescence detector
- C18 or other suitable reversed-phase HPLC column
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Reagents for mobile phase (e.g., heptanesulfonic acid sodium salt, ammonium acetate)
- Solid-phase extraction (SPE) cartridges (if necessary for cleanup)
- Homogenizer
- Centrifuge
- Vortex mixer
- Analytical balance
- pH meter

3. Experimental Design:

- Acclimatization (7 days): House the laying hens under controlled conditions and provide non-medicated feed and water ad libitum.
- Dosing Period (e.g., 7-14 days): Administer **amprolium hydrochloride** at the desired concentration in the feed or drinking water. Record daily feed/water consumption.
- Withdrawal Period (e.g., 21 days): Cease administration of amprolium and provide non-medicated feed and water.
- Sampling: Collect all eggs laid daily from each hen throughout the dosing and withdrawal periods. Label each egg with the hen ID and date of lay.

4. Sample Preparation and Extraction:

- Separate the yolk and albumen of each egg.
- Weigh a representative portion (e.g., 1-5 grams) of homogenized yolk or albumen into a centrifuge tube.
- Add a suitable extraction solvent (e.g., acetonitrile or a methanol/water mixture).
- Homogenize the sample for 1-2 minutes.
- Centrifuge the sample at high speed (e.g., 10,000 x g) for 10-15 minutes.
- Collect the supernatant.
- (Optional but recommended) Perform a solid-phase extraction (SPE) cleanup step on the supernatant to remove interfering matrix components.
- Evaporate the final extract to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a small, known volume of mobile phase.
- Filter the reconstituted sample through a 0.22 μm syringe filter into an HPLC vial.

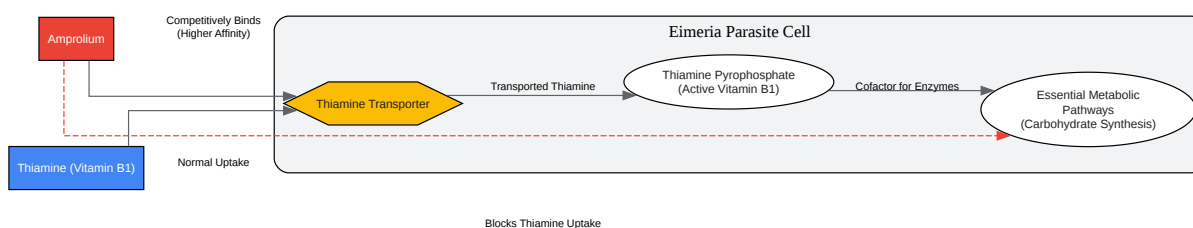
5. HPLC Analysis:

- Column: Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μm).
- Mobile Phase: An isocratic or gradient mixture of an aqueous buffer (e.g., 0.2 M ammonium acetate) and an organic solvent (e.g., acetonitrile). The exact composition should be optimized for the specific column and system. An ion-pairing agent like heptanesulfonic acid may be required.
- Flow Rate: Typically 0.8 - 1.2 mL/min.
- Detection: UV detector set at approximately 262-265 nm. For higher sensitivity and specificity, a fluorescence detector can be used after post-column derivatization, or an LC-MS/MS system can be employed.
- Injection Volume: 10-50 μL .

6. Quantification:

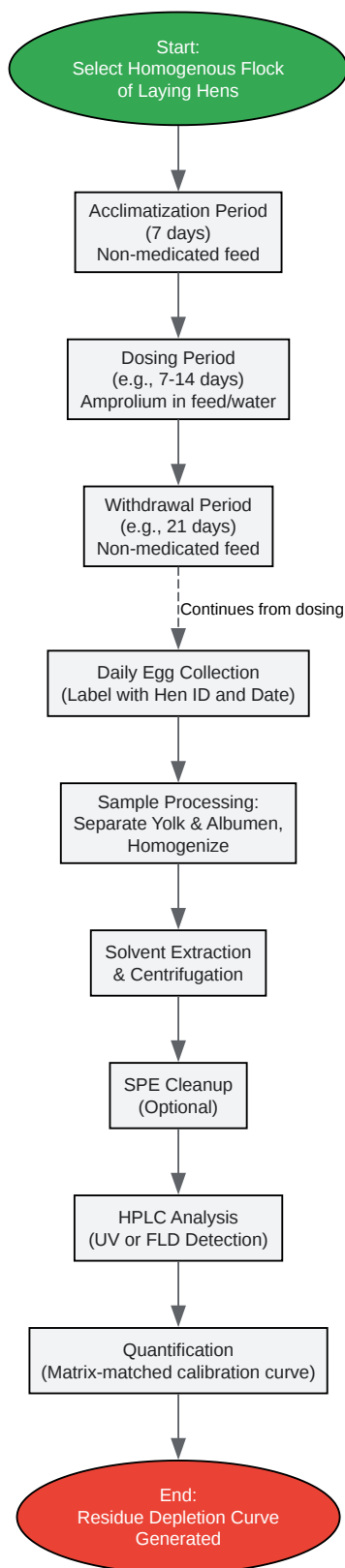
- Prepare a series of calibration standards of amprolium in a blank egg matrix (matrix-matched calibration).
- Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Determine the concentration of amprolium in the experimental samples by interpolating their peak areas from the calibration curve.

Mandatory Visualizations



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Caption: Mechanism of Amprolium Action on Eimeria Parasites.



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Caption: Experimental Workflow for an Amprolium Residue Depletion Study.

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